

# Personal protective equipment for handling Ethyl alpha-bromophenylacetate

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## Compound of Interest

Compound Name: *Ethyl alpha-bromophenylacetate*

Cat. No.: B129744

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## Essential Safety and Handling Guide for Ethyl $\alpha$ -Bromophenylacetate

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling Ethyl  $\alpha$ -bromophenylacetate. It includes detailed operational and disposal plans to ensure safe laboratory practices.

Ethyl  $\alpha$ -bromophenylacetate is a corrosive liquid that can cause severe skin burns, serious eye damage, and respiratory irritation.<sup>[1][2][3][4]</sup> Adherence to the following safety protocols is critical to minimize risk and ensure a safe working environment.

## Hazard Identification and Classification

| Hazard Classification                            | Category                                       |
|--|--|
| Skin Corrosion/Irritation                        | Category 1B <sup>[1][2]</sup>                  |
| Serious Eye Damage/Irritation                    | Category 1 <sup>[1][2]</sup>                   |
| Specific target organ toxicity (single exposure) | Category 3 (Respiratory system) <sup>[1]</sup> |

## Physical and Chemical Properties

| Property          | Value   |
|-------------------|---|
| Physical State    | Liquid <a href="#">[1]</a>                                  |
| Boiling Point     | 89 - 92 °C / 192.2 - 197.6 °F @ 1.2 hPa <a href="#">[1]</a> |
| Flash Point       | > 110 °C / > 230 °F <a href="#">[1]</a> <a href="#">[5]</a> |
| Density           | 1.389 g/mL at 25 °C   |
| Molecular Formula | C10H11BrO2 <a href="#">[6]</a> <a href="#">[7]</a>          |

## Operational Plan: Safe Handling Protocol

This section provides a step-by-step guide for the safe handling of Ethyl α-bromophenylacetate.

## Engineering Controls and Personal Protective Equipment (PPE)

Engineering Controls:

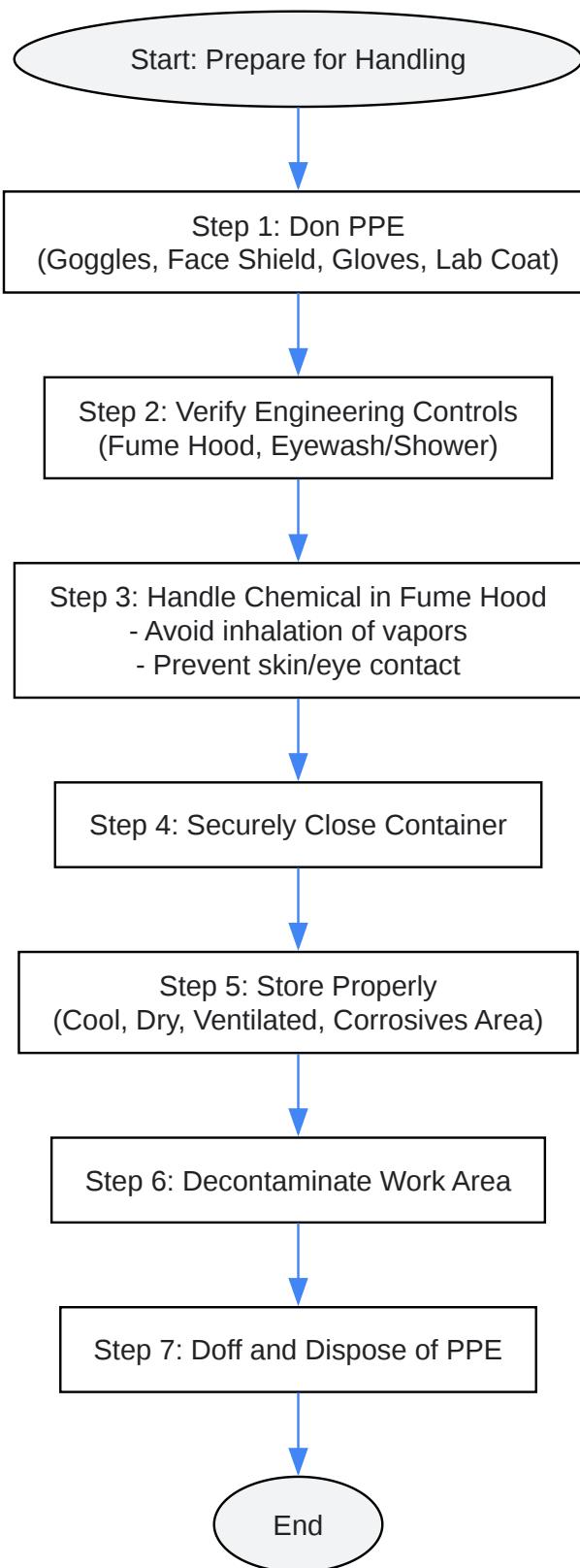
- Chemical Fume Hood: All handling of Ethyl α-bromophenylacetate must be conducted in a properly functioning chemical fume hood.[\[1\]](#)[\[2\]](#)
- Eyewash Stations and Safety Showers: Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[\[1\]](#)[\[2\]](#)

Required Personal Protective Equipment (PPE):

| PPE Type                | Specification  |
|-------------------------|--|
| Eye and Face Protection | Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. A face shield is also recommended. <a href="#">[1]</a> |
| Skin Protection         | Wear appropriate protective gloves (e.g., Nitrile rubber) and clothing to prevent skin exposure. <a href="#">[1]</a><br><a href="#">[5]</a>  |
| Respiratory Protection  | If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate filter (e.g., type ABEK, EN14387). <a href="#">[2]</a>                          |

## Handling Procedures

- Preparation: Before handling, ensure all required PPE is donned correctly and the chemical fume hood is operational.
- Dispensing: Carefully dispense the required amount of the chemical, avoiding splashes or the creation of mists/vapors.
- Usage: Do not breathe mist, vapors, or spray.[\[1\]](#)[\[2\]](#) Avoid all contact with eyes, skin, and clothing.[\[1\]](#)[\[2\]](#)
- Post-Handling: Tightly close the container after use.
- Storage: Store in a dry, cool, and well-ventilated place designated as a corrosives area.[\[1\]](#)[\[2\]](#) The substance is moisture-sensitive.[\[3\]](#)[\[8\]](#) Keep containers away from strong oxidizing agents.[\[1\]](#)[\[2\]](#)



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Caption: Standard Operating Procedure for Handling Ethyl α-bromophenylacetate.

## Emergency and Disposal Plan

This section outlines procedures for handling emergencies and the proper disposal of Ethyl α-bromophenylacetate.

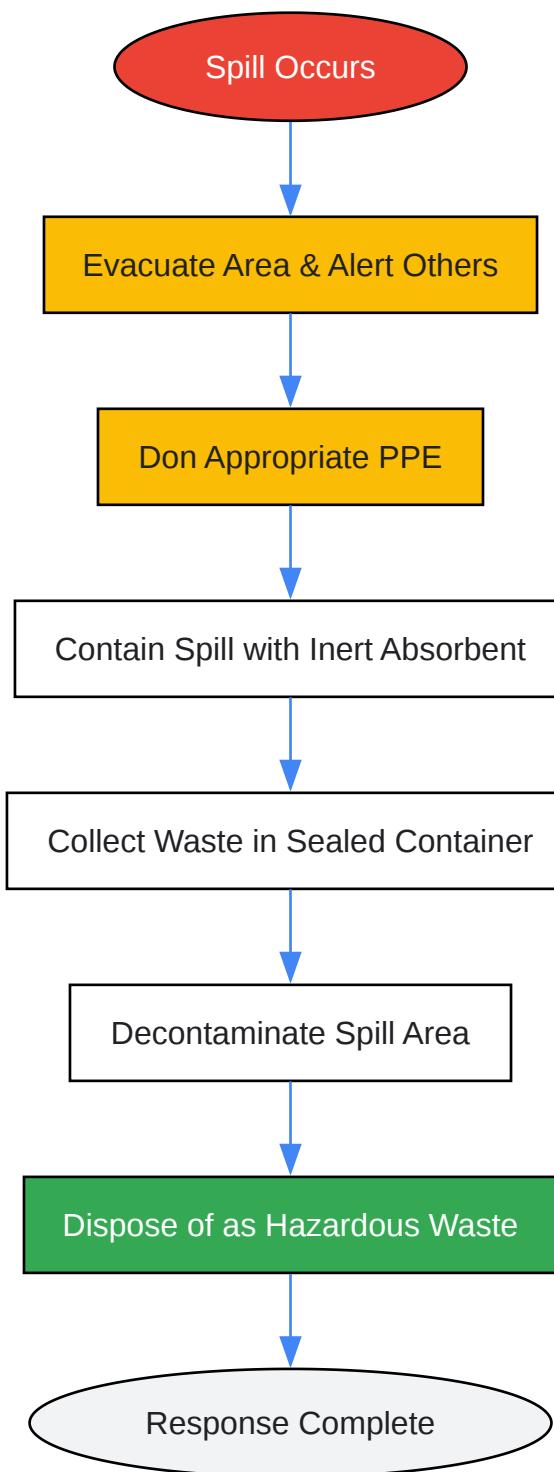
### First-Aid Measures

| Exposure Route | First-Aid Protocol  |
|----------------|---|
| Eye Contact    | Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. <a href="#">[1]</a> <a href="#">[2]</a><br><a href="#">[6]</a> Seek immediate medical attention. <a href="#">[1]</a> <a href="#">[2]</a>   |
| Skin Contact   | Take off immediately all contaminated clothing. Rinse skin with water/shower for at least 15 minutes. <a href="#">[1]</a> Seek immediate medical attention.   |
| Inhalation     | Remove victim to fresh air and keep at rest in a position comfortable for breathing. <a href="#">[1]</a> <a href="#">[2]</a> If not breathing, give artificial respiration. <a href="#">[2]</a> <a href="#">[6]</a> Seek immediate medical attention. <a href="#">[1]</a> <a href="#">[2]</a> |
| Ingestion      | Rinse mouth. DO NOT induce vomiting. <a href="#">[1]</a> <a href="#">[2]</a><br>Call a physician or poison control center immediately. <a href="#">[2]</a> <a href="#">[6]</a>  |

### Spill Response Protocol

- Evacuate: Evacuate all non-essential personnel from the spill area.
- Ventilate: Ensure adequate ventilation.
- Containment: Soak up the spill with an inert absorbent material (e.g., dry sand, vermiculite).  
[\[1\]](#)
- Collection: Collect the absorbent material and spilled chemical into a suitable, closed container for disposal.
- Decontamination: Clean the spill area thoroughly.

- Disposal: Dispose of the waste as hazardous material in accordance with all applicable regulations.



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Caption: Workflow for Responding to a Spill of Ethyl α-bromophenylacetate.

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use CO<sub>2</sub>, dry chemical, dry sand, or alcohol-resistant foam.[[1](#)][[2](#)]
- Protective Equipment: In case of a fire, wear a self-contained breathing apparatus (SCBA) with pressure-demand (MSHA/NIOSH approved or equivalent) and full protective gear.[[1](#)][[2](#)][[9](#)]

## Disposal Plan

- Waste Classification: This chemical is classified as hazardous waste.[[6](#)]
- Disposal Method: Dispose of contents and container to an approved waste disposal plant.[[1](#)][[2](#)] Chemical waste generators must consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.[[2](#)][[9](#)] Do not empty into drains or sewers.[[6](#)]

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